

# Synthesis of Ionenenes Using 1,12-Dibromododecane: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dibromododecane*

Cat. No.: *B8593686*

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## Introduction

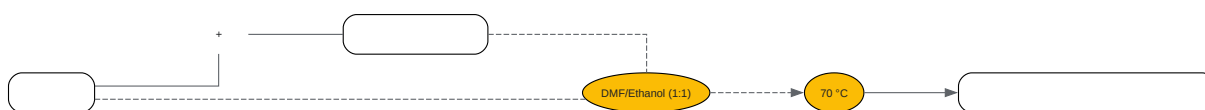
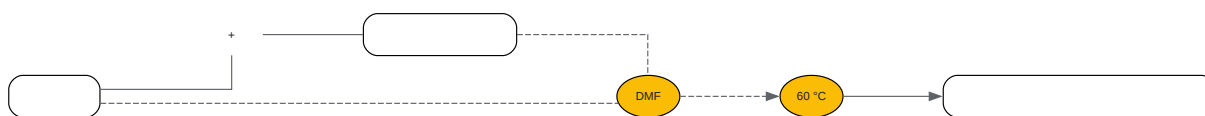
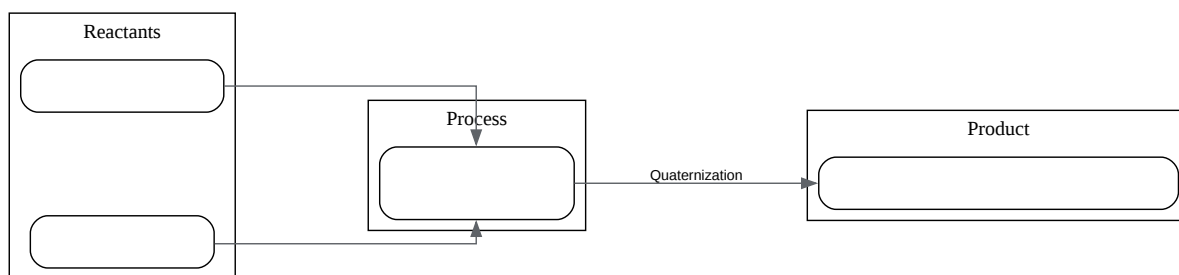
Ionenenes are a class of polyammonium polymers characterized by the presence of quaternary ammonium cations in the polymer backbone, separated by hydrocarbon chains. These materials have garnered significant interest in various fields, including as gene delivery vectors, antimicrobial agents, and components of polyelectrolyte complexes, owing to their unique physicochemical properties. The synthesis of ionenes is typically achieved through the Menshutkin reaction, a step-growth polymerization involving the quaternization of a diamine with a dihalide.

This document provides detailed application notes and experimental protocols for the synthesis of ionenes using 1,12-**dibromododecane** as the dihalide monomer. The protocols outlined below describe the synthesis using different tertiary diamines, namely N,N,N',N'-tetramethylethylenediamine and N,N,N',N'-tetramethyl-1,6-hexanediamine, to yield ionenes with varying charge densities and spacer lengths.

## General Reaction Scheme

The synthesis of ionenes from 1,12-**dibromododecane** and a tertiary diamine proceeds via a polyaddition reaction. The reaction involves the nucleophilic attack of the tertiary amine groups

on the electrophilic carbon atoms of the 1,12-**dibromododecane**, leading to the formation of quaternary ammonium centers and the step-wise growth of the polymer chain.



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